

Application of Copper Citrate in Biochemical Studies: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name: *Copper citrate*

Cat. No.: *B092397*

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Introduction

Copper citrate, a salt derived from copper and citric acid, is a compound of increasing interest in various biochemical and biomedical research fields. Its potential applications stem from the bioactive nature of copper ions, which can participate in a range of cellular processes. This document provides detailed application notes and protocols for the use of **copper citrate** in biochemical studies, with a focus on its antimicrobial, anticancer, and enzyme-inhibiting properties. The information is intended to guide researchers in designing and conducting experiments to explore the multifaceted roles of this compound.

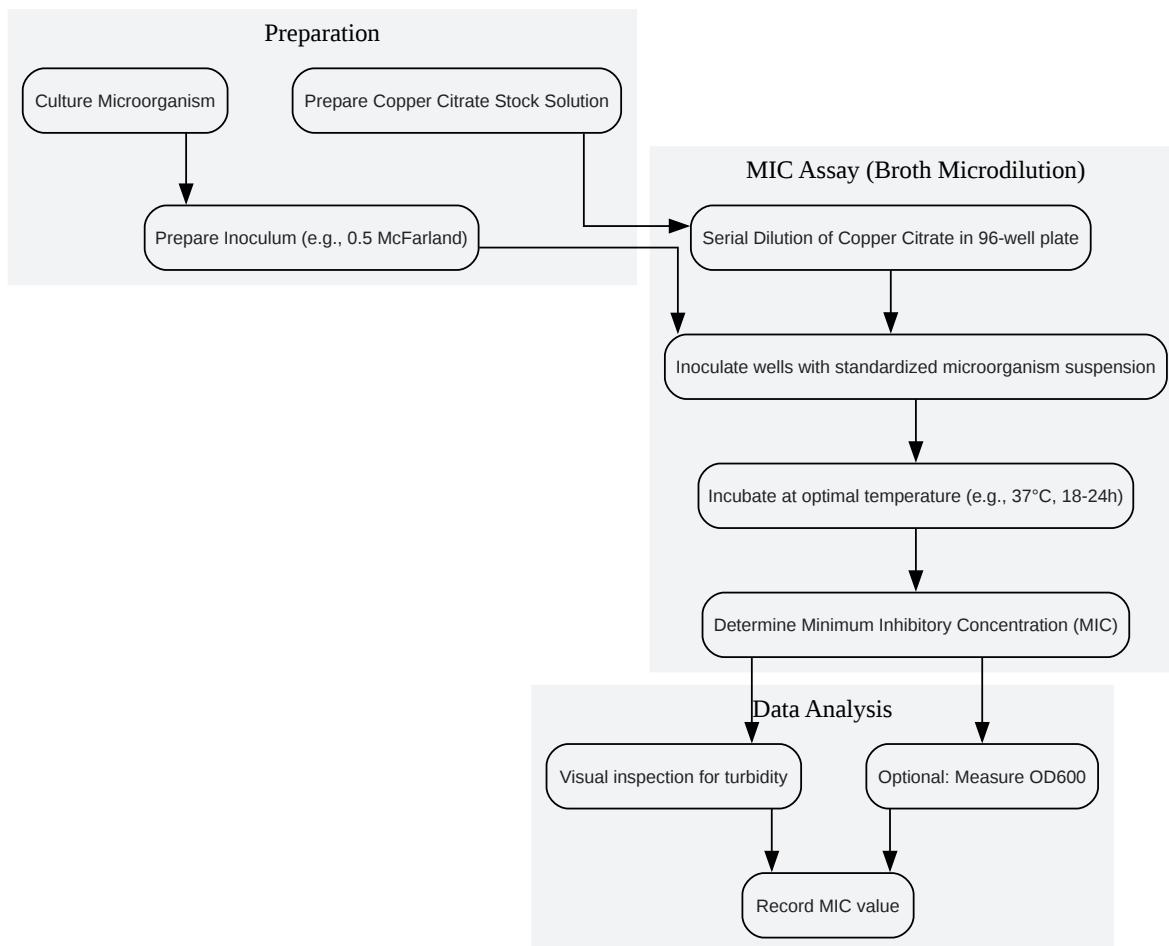
Antimicrobial Activity of Copper Citrate

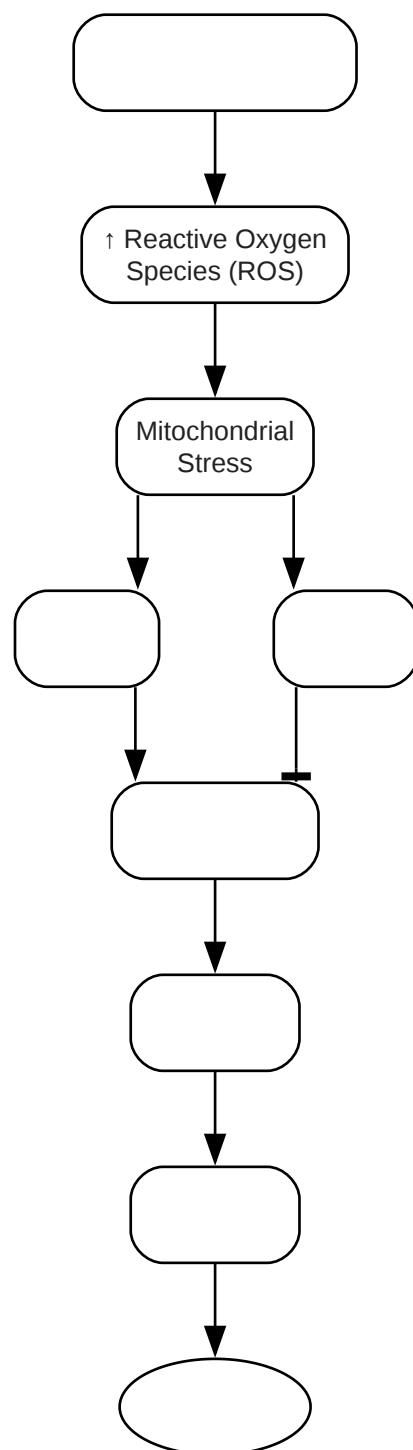
Copper has long been recognized for its potent antimicrobial properties. **Copper citrate** serves as a bioavailable source of copper ions, which can exert toxic effects on a wide range of microorganisms, including bacteria and fungi.

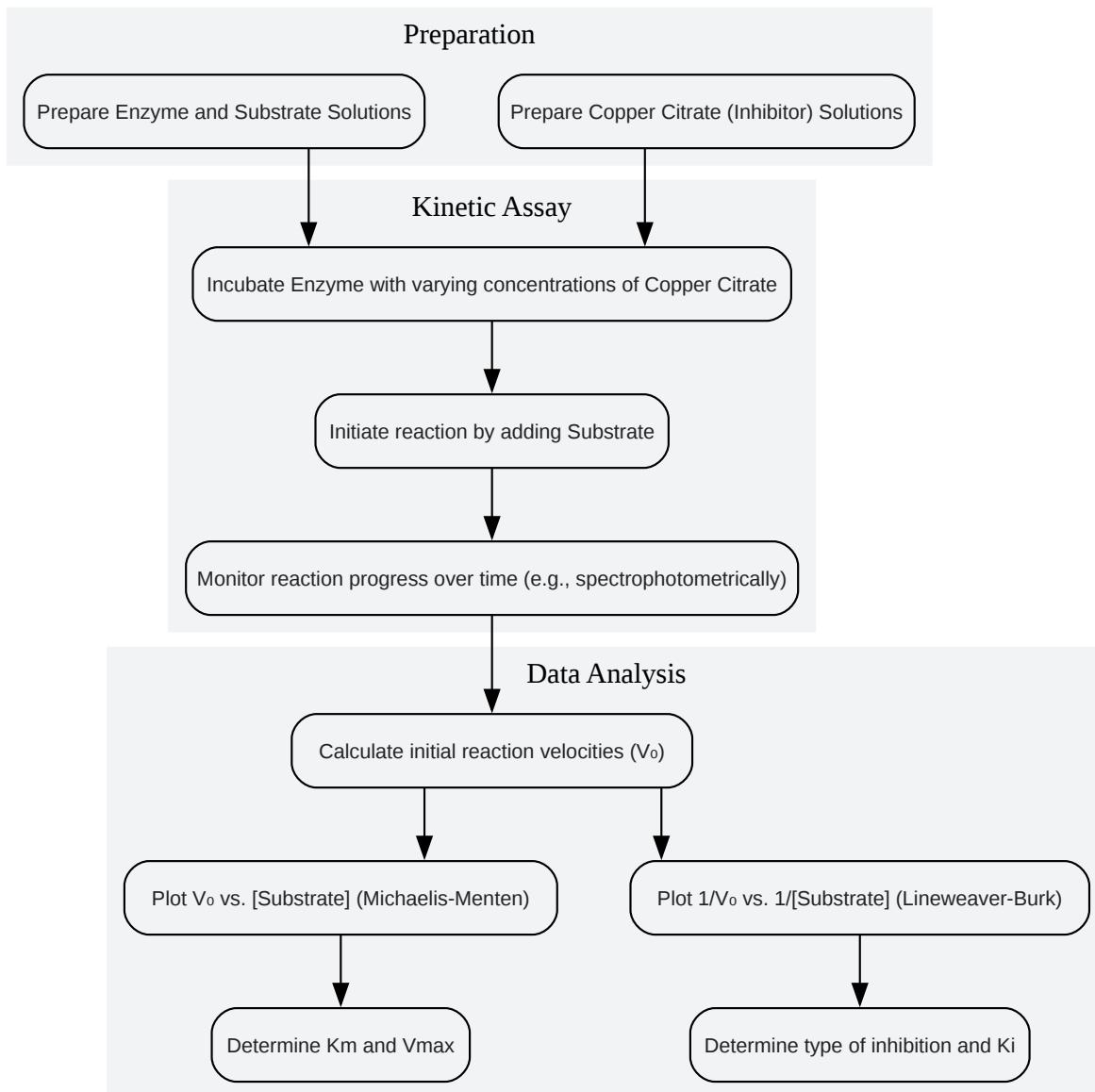
Mechanism of Action

The antimicrobial action of copper is multifaceted and is primarily attributed to the generation of reactive oxygen species (ROS), membrane damage, and interference with essential proteins and enzymes.

Experimental Workflow for Antimicrobial Susceptibility Testing





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